

An In-Depth Technical Guide to 5-Nitro-2-pentanone

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Compound of Interest

Compound Name: 5-Nitro-2-pentanone

CAS No.: 22020-87-7

Cat. No.: B1587122

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This guide provides a comprehensive technical overview of **5-Nitro-2-pentanone**, tailored for researchers, scientists, and professionals in drug development. It covers the molecule's fundamental properties, synthesis, characterization, and safe handling protocols, emphasizing the scientific rationale behind these procedures.

Core Molecular Identity

5-Nitro-2-pentanone is a functionalized aliphatic ketone containing a nitro group. This combination of a carbonyl group and a nitroalkane moiety makes it a valuable intermediate in various organic syntheses. Its identity is fundamentally defined by its chemical formula and molecular weight.

The molecular formula for **5-Nitro-2-pentanone** is $C_5H_9NO_3$.^{[1][2]} Its molecular weight is 131.13 g/mol.^{[1][3]} These foundational data points are critical for all stoichiometric calculations in reaction planning and for interpretation of mass spectrometry data.

Table 1: Physicochemical Properties of 5-Nitro-2-pentanone

Property	Value	Source(s)
CAS Number	22020-87-7	[1][3][4]
Molecular Formula	C5H9NO3	[1][2]
Molecular Weight	131.13 g/mol	[1][3]
Density	1.084 g/cm ³	[2][4]
Boiling Point	231.7°C at 760 mmHg	[2][4]
Flash Point	105.4°C	[4]
Refractive Index	1.43	[4]
Appearance	Colorless to light yellow liquid	[4]
Solubility	Soluble in water and organic solvents	[4]

Synthesis and Mechanistic Considerations

The synthesis of **5-Nitro-2-pentanone** is most effectively achieved via a Michael addition reaction, a cornerstone of carbon-carbon bond formation in organic chemistry. This specific pathway involves the reaction of nitromethane with methyl vinyl ketone.[5]

Causality in Synthesis: The choice of this method is predicated on the reactivity of the starting materials. Nitromethane possesses a sufficiently acidic α -proton, which can be abstracted by a base to form a resonance-stabilized nitronate anion. This nucleophilic anion then readily attacks the electrophilic β -carbon of methyl vinyl ketone (an α,β -unsaturated ketone), leading to the desired 1,4-addition product. A mild base like potassium fluoride on alumina is often employed to facilitate the reaction without promoting unwanted polymerization of the methyl vinyl ketone.[5]

Caption: Michael addition synthesis pathway for **5-Nitro-2-pentanone**.

Experimental Protocol: Synthesis of 5-Nitro-2-pentanone[7]

This protocol is a self-validating system; successful synthesis will be confirmed by the characterization steps outlined in the next section.

- **Reaction Setup:** To a 500 mL round-bottom flask under a nitrogen atmosphere, add nitromethane (24.4 mL, 0.45 mol) and tetrahydrofuran (THF, 250 mL). The use of an inert atmosphere is crucial to prevent side reactions with atmospheric moisture and oxygen.
- **Initiation:** Add potassium fluoride on alumina (10 g) to the stirred solution. The solid base provides a high surface area for the reaction, enhancing efficiency.
- **Reaction:** Stir the mixture vigorously at ambient temperature for 2 hours. Monitoring the reaction progress via Thin Layer Chromatography (TLC) is recommended to ensure the consumption of starting materials.
- **Workup:** Filter the reaction mixture to remove the solid catalyst. The filtrate, containing the product, is then concentrated under reduced pressure using a rotary evaporator. This yields the crude **5-nitro-2-pentanone** as a pale yellow oil.
- **Purification:** Purify the crude product by vacuum distillation (e.g., at 57-75°C / 0.3 mmHg). This step is critical to remove unreacted starting materials and any side products, ensuring high purity for subsequent applications.^[5]

Structural Verification and Quality Control

Confirming the identity and purity of the synthesized **5-Nitro-2-pentanone** is paramount. A multi-technique approach provides a self-validating characterization workflow.

Caption: Workflow for the spectroscopic characterization of **5-Nitro-2-pentanone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR provides information on the proton environment. For **5-Nitro-2-pentanone**, the expected signals are:

- A singlet around δ 2.18 ppm (3H), corresponding to the methyl protons of the acetyl group (CH₃-CO).^[5]

- A triplet around δ 2.62 ppm (2H), for the methylene protons adjacent to the carbonyl group (CH₂-CO).[5]
- A multiplet (delta-triplet) around δ 2.25 ppm (2H), for the central methylene protons.[5]
- A triplet around δ 4.44 ppm (2H), for the methylene protons adjacent to the nitro group (CH₂-NO₂).[5]

The integration of these peaks must correspond to a 3:2:2:2 ratio to validate the structure.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition. The compound should exhibit a molecular ion peak corresponding to its exact mass.

- Monoisotopic Mass: 131.058243149 Da.[1][2]

Infrared (IR) Spectroscopy

IR spectroscopy confirms the presence of key functional groups.

- A strong absorption band around 1715-1725 cm⁻¹ indicates the C=O (carbonyl) stretch.
- Strong absorption bands around 1550 cm⁻¹ and 1370 cm⁻¹ are characteristic of the asymmetric and symmetric N-O stretches of the nitro group, respectively.

Applications in Synthesis

As an intermediate, **5-Nitro-2-pentanone** is primarily used in the synthesis of more complex organic compounds.[4][5] The nitro and ketone functionalities offer dual reactivity. The nitro group can be reduced to an amine, a key functional group in many pharmaceutical compounds, while the ketone can undergo various reactions such as aldol condensations, Wittig reactions, or reductive aminations.

Safety, Handling, and Storage

Proper handling of **5-Nitro-2-pentanone** is essential due to its potential hazards.

Hazard Profile:

- Harmful if swallowed.[1][2]
- Should be treated as a hazardous material, avoiding contact with skin, eyes, and mucous membranes.[4]
- May cause respiratory irritation.[6][7]

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side shields or goggles.[4]
- Lab Coat: A standard laboratory coat is required.
- Ventilation: All handling should be performed in a well-ventilated laboratory fume hood.[6]

Storage:

- Store in a tightly sealed container.[4]
- Keep in a cool, dry, and well-ventilated place.[6]
- Store away from heat sources, open flames, and incompatible materials like strong oxidizing agents.[4][7]

Spill & Disposal:

- In case of a leak or spill, absorb with an inert material and dispose of it as hazardous waste.[4]
- Follow all local, state, and federal regulations for the disposal of chemical waste.[6]

Conclusion

5-Nitro-2-pentanone, defined by its molecular formula $C_5H_9NO_3$ and molecular weight of 131.13 g/mol, is a versatile synthetic intermediate. Its preparation via Michael addition is efficient, and its identity is unequivocally confirmed through a combination of NMR, MS, and IR

spectroscopy. Understanding its reactivity and adhering to strict safety protocols are crucial for its effective and safe utilization in research and development settings.

References

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